

physical and chemical characteristics of 4-Boc-amino-2,2-dimethylbutyric acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Boc-amino-2,2-dimethylbutyric acid

Cat. No.: B115227

[Get Quote](#)

An In-depth Technical Guide to 4-Boc-amino-2,2-dimethylbutyric acid

Introduction

4-Boc-amino-2,2-dimethylbutyric acid, also known as 4-(tert-Butoxycarbonylamino)-2,2-dimethylbutanoic acid, is a synthetic amino acid derivative of significant interest in medicinal chemistry and pharmaceutical development.^{[1][2]} Its structure incorporates a tert-butoxycarbonyl (Boc) protecting group on the terminal amine, a feature crucial for its application in peptide synthesis.^{[1][3]} The gem-dimethyl group at the α -carbon introduces conformational constraints and metabolic stability. This guide provides a comprehensive overview of its physical and chemical characteristics, experimental protocols for its synthesis and analysis, and its role in modern drug discovery, particularly as a component in Proteolysis Targeting Chimeras (PROTACs).^[4]

Physicochemical and Identifier Information

The fundamental properties of **4-Boc-amino-2,2-dimethylbutyric acid** are summarized below. These identifiers are essential for substance registration, tracking, and safety data management.

Table 1: Compound Identifiers

Identifier	Value	Reference
IUPAC Name	4-(tert-butoxycarbonylamino)-2,2-dimethylbutanoic acid	[1] [2] [5]
CAS Number	153039-17-9	[1] [2] [5]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1] [2] [5]
Molecular Weight	231.29 g/mol	[1] [2] [5] [6]
PubChem ID	4306222	[1] [2]

| MDL Number | MFCD04038508 [\[1\]](#)[\[2\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white solid	[1] [2]
Purity	≥ 98% (by HPLC)	[1] [2]
Solubility	Enhanced solubility, soluble in organic solvents	[1] [2] [7]
Melting Point	Data not available	
Boiling Point	Data not available	[8]

| Storage | 0 - 8 °C, sealed storage, away from moisture [\[1\]](#)[\[2\]](#)[\[4\]](#) |

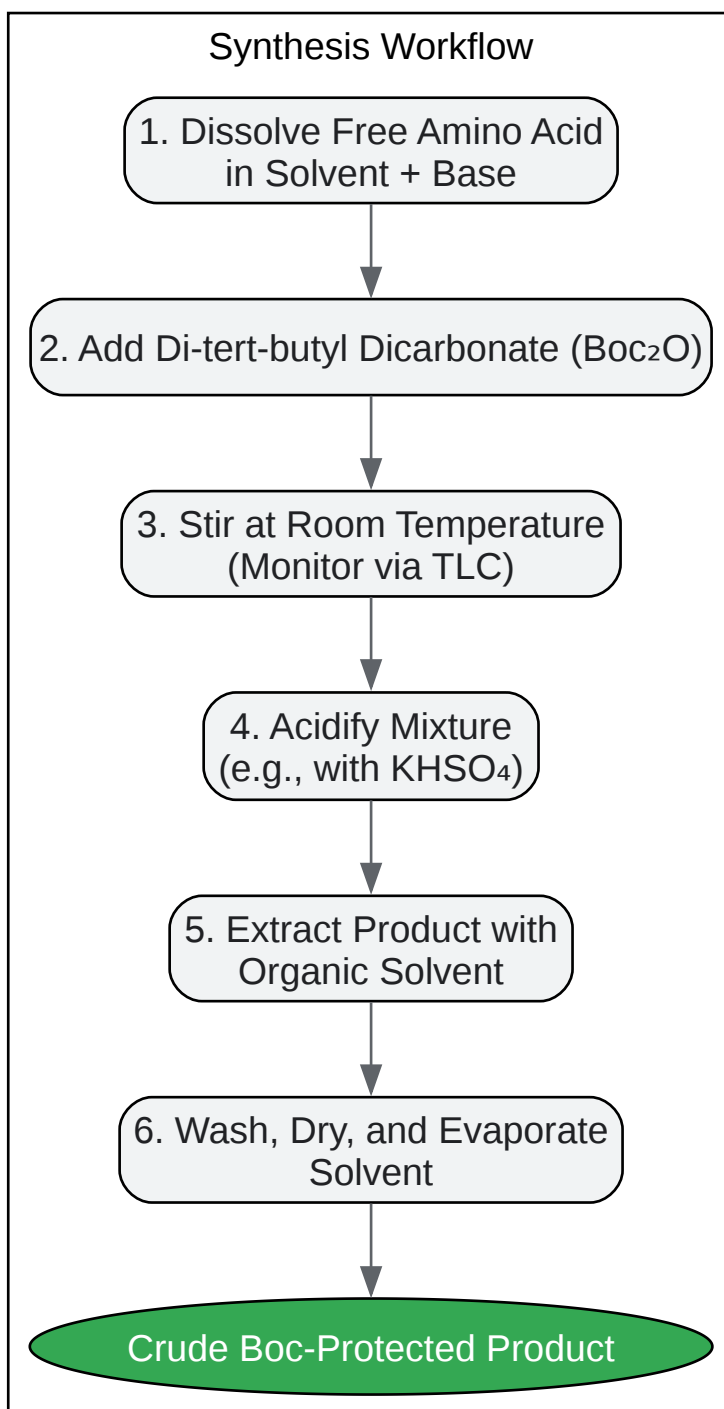
Experimental Protocols

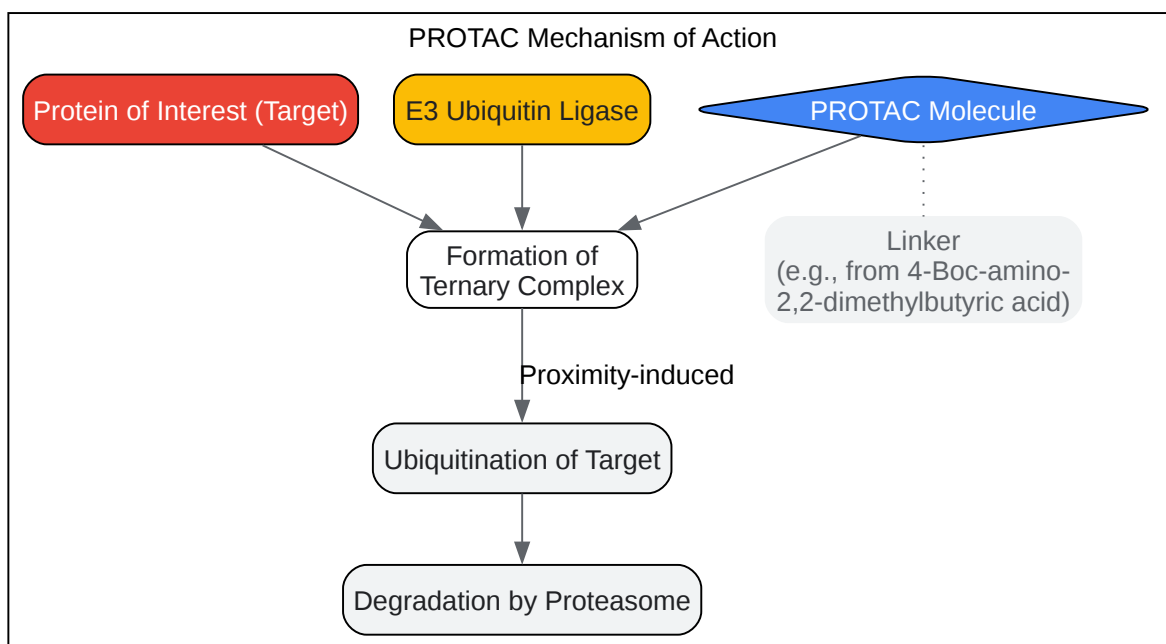
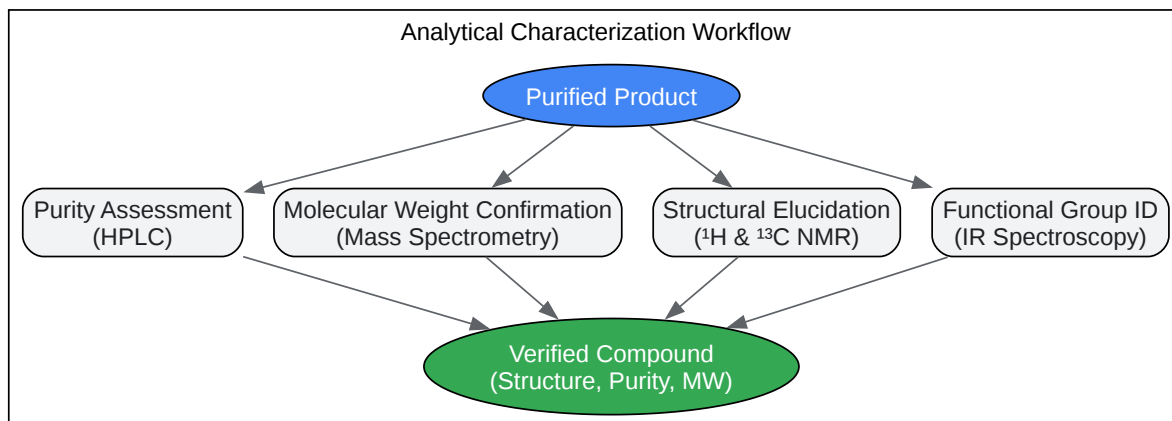
General Synthesis of Boc-Protected Amino Acids

The synthesis of **4-Boc-amino-2,2-dimethylbutyric acid** follows a standard procedure for Boc protection of an amino group. The protocol involves the reaction of the free amino acid with di-tert-butyl dicarbonate (Boc₂O) under basic conditions.

Methodology:

- **Reaction Setup:** The free amino acid (4-amino-2,2-dimethylbutanoic acid) is dissolved in a suitable solvent mixture, such as aqueous dioxane or a mixture of an organic solvent and water.
- **Base Addition:** A base, such as sodium hydroxide or triethylamine, is added to the solution to deprotonate the amino group, increasing its nucleophilicity.
- **Boc₂O Addition:** Di-tert-butyl dicarbonate (Boc₂O), dissolved in an organic solvent, is added to the reaction mixture. The reaction is typically stirred at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting amino acid.
- **Work-up:** Upon completion, the reaction mixture is acidified (e.g., with a cold, dilute solution of KHSO₄) to a pH of approximately 2-3.
- **Extraction:** The product is extracted from the aqueous phase using an organic solvent such as ethyl acetate. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.^[9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. aaep.bocsci.com [aaep.bocsci.com]
- 4. file.medchemexpress.eu [file.medchemexpress.eu]
- 5. calpaclab.com [calpaclab.com]
- 6. (S)-2-((tert-Butoxycarbonyl)amino)-3,3-dimethylbutanoic acid | C₁₁H₂₁NO₄ | CID 2734668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS 595-37-9: 2,2-Dimethylbutanoic acid | CymitQuimica [cymitquimica.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [physical and chemical characteristics of 4-Boc-amino-2,2-dimethylbutyric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115227#physical-and-chemical-characteristics-of-4-boc-amino-2-2-dimethylbutyric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com